

# An In-depth Technical Guide to the Physical Characteristics of 1-Methylpyrrolidine-d8

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## Compound of Interest

Compound Name: 1-Methylpyrrolidine-d8

Cat. No.: B150434

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This technical guide provides a comprehensive overview of the core physical characteristics of **1-Methylpyrrolidine-d8**, a deuterated isotopologue of 1-methylpyrrolidine. This document is intended to serve as a valuable resource for researchers, scientists, and professionals in drug development and other scientific fields who utilize deuterated compounds in their work. The information presented herein has been compiled from various technical sources and is presented with clarity and precision to support laboratory and research applications.

## Core Physical and Chemical Properties

**1-Methylpyrrolidine-d8** is a stable, non-radioactive isotopic variant of 1-methylpyrrolidine where eight hydrogen atoms have been replaced with deuterium. This isotopic labeling is particularly useful in mechanistic studies, as a tracer in metabolic research, and as an internal standard in mass spectrometry-based analyses. Below is a summary of its key physical properties.

## Data Presentation: A Tabular Summary of Physical Characteristics

For ease of comparison and quick reference, the quantitative physical data for **1-Methylpyrrolidine-d8** are summarized in the table below. It is important to note that while most of the data is specific to the deuterated form, the melting point is an estimate based on the non-

deuterated analogue, as specific experimental data for the deuterated compound is not readily available.

Property	Value
Chemical Formula	C <sub>5</sub> D <sub>8</sub> H <sub>3</sub> N
Molecular Weight	93.20 g/mol <a href="#">[1]</a>
CAS Number	131857-29-9 <a href="#">[1]</a>
Boiling Point	80-81 °C <a href="#">[1]</a>
Melting Point	~ -90 °C (estimated from non-deuterated form)
Density	0.897 g/mL at 25 °C <a href="#">[1]</a>
Refractive Index	n <sub>20/D</sub> 1.427 <a href="#">[1]</a>
Isotopic Purity	98 atom % D <a href="#">[1]</a>

## Experimental Protocols for Physical Characterization

The following sections detail the standard experimental methodologies for determining the key physical properties of liquid compounds such as **1-Methylpyrrolidine-d8**.

### Determination of Boiling Point

The boiling point of a liquid is the temperature at which its vapor pressure equals the surrounding atmospheric pressure. A common and effective method for determining the boiling point of a small liquid sample is the micro-boiling point or Thiele tube method.

Apparatus:

- Thiele tube
- Thermometer
- Small test tube

- Capillary tube (sealed at one end)
- Heat source (Bunsen burner or oil bath)
- Sample of **1-Methylpyrrolidine-d8**

Procedure:

- A small amount of **1-Methylpyrrolidine-d8** is placed into the small test tube.
- A capillary tube, sealed at one end, is inverted and placed into the test tube containing the liquid sample.
- The test tube is then attached to a thermometer.
- The entire assembly is placed in a Thiele tube containing a high-boiling point liquid (e.g., mineral oil) such that the sample is immersed in the oil.
- The Thiele tube is gently heated, and as the temperature rises, a stream of bubbles will be observed emerging from the open end of the capillary tube.
- The heating is then discontinued, and the apparatus is allowed to cool.
- The boiling point is recorded as the temperature at which the liquid just begins to enter the capillary tube.

## Determination of Melting Point

Since **1-Methylpyrrolidine-d8** is a liquid at room temperature, its melting point is determined by cooling the substance until it solidifies and then observing the temperature at which it melts upon gentle heating.

Apparatus:

- Melting point apparatus (e.g., Mel-Temp) or a cooling bath
- Thermometer
- Capillary tube

- Sample of **1-Methylpyrrolidine-d8**

Procedure:

- A small sample of **1-Methylpyrrolidine-d8** is introduced into a capillary tube.
- The capillary tube is placed in a cooling bath (e.g., a mixture of dry ice and acetone) to freeze the sample.
- Once solidified, the capillary tube is placed in a melting point apparatus.
- The apparatus is heated slowly, and the temperature range over which the solid melts is observed and recorded as the melting point.

## Determination of Density

The density of a liquid is its mass per unit volume. A straightforward method for determining the density of a liquid involves using a pycnometer or, more simply, a graduated cylinder and a balance.

Apparatus:

- Graduated cylinder (e.g., 10 mL)
- Electronic balance
- Sample of **1-Methylpyrrolidine-d8**

Procedure:

- The mass of a clean, dry graduated cylinder is accurately measured using an electronic balance.
- A known volume of **1-Methylpyrrolidine-d8** is carefully added to the graduated cylinder. The volume is read from the bottom of the meniscus.
- The mass of the graduated cylinder containing the liquid is then measured.

- The mass of the liquid is determined by subtracting the mass of the empty graduated cylinder from the mass of the cylinder with the liquid.
- The density is calculated by dividing the mass of the liquid by its volume (Density = Mass / Volume).

## Determination of Refractive Index

The refractive index of a liquid is a measure of how much the path of light is bent, or refracted, when it enters the liquid. It is a characteristic property of a substance and is often measured using a refractometer.

Apparatus:

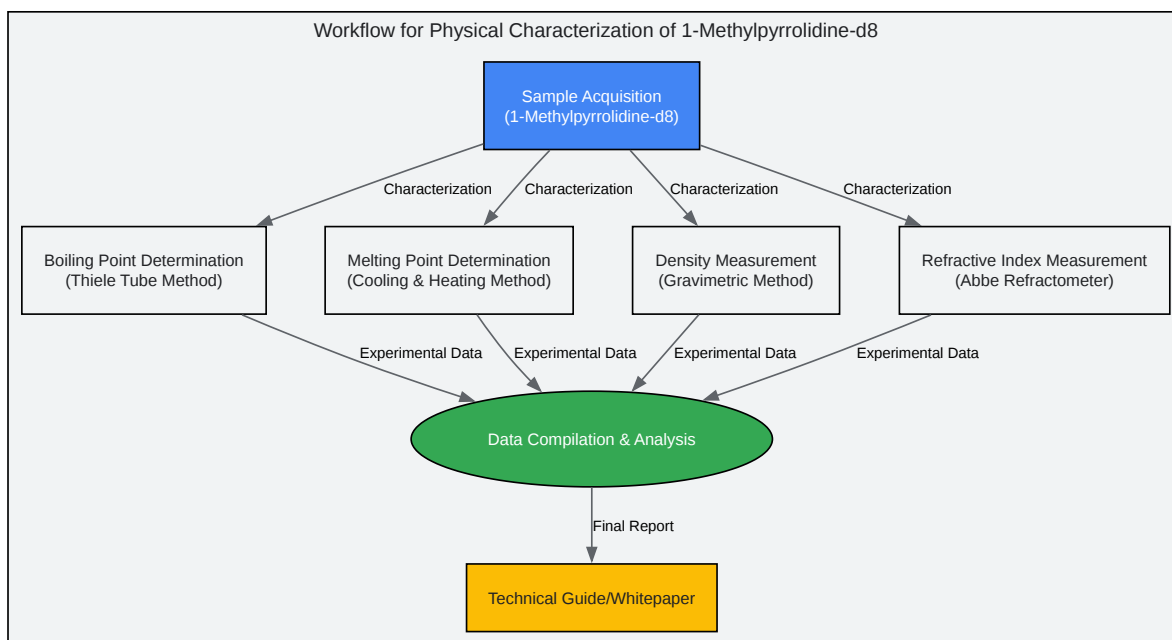
- Abbe refractometer
- Dropper or pipette
- Sample of **1-Methylpyrrolidine-d8**
- Constant temperature water bath (to maintain 20 °C)

Procedure:

- The prism of the Abbe refractometer is cleaned with a suitable solvent (e.g., ethanol or acetone) and allowed to dry completely.
- A few drops of **1-Methylpyrrolidine-d8** are placed on the prism using a dropper.
- The prism is closed, and the instrument is adjusted to bring the dividing line between the light and dark fields into the center of the crosshairs.
- The refractive index is read directly from the instrument's scale. The temperature should be maintained at 20 °C for the n<sub>20/D</sub> value.

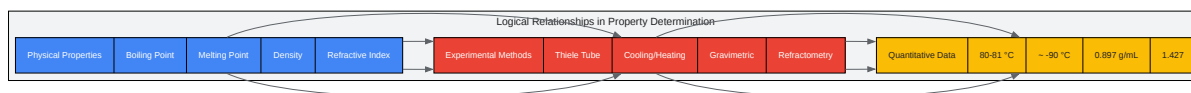
## Mandatory Visualization

The following diagrams illustrate the logical workflow for the physical characterization of **1-Methylpyrrolidine-d8**.



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Caption: Workflow for the physical characterization of **1-Methylpyrrolidine-d8**.



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Caption: Logical relationships in property determination.

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## References

- 1. N-甲基吡咯烷-2,2,3,3,4,4,5,5-d8 98 atom % D | Sigma-Aldrich [sigmaaldrich.com]
- To cite this document: BenchChem. [An In-depth Technical Guide to the Physical Characteristics of 1-Methylpyrrolidine-d8]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b150434#physical-characteristics-of-1-methylpyrrolidine-d8]

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